

# Pyrazole N-Demethyl Sildenafil-d3 supplier and availability

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## Compound of Interest

Compound Name: Pyrazole N-Demethyl Sildenafil-d3

CAS No.: 1185044-03-4

Cat. No.: B564379

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## Technical Monograph: Pyrazole N-Demethyl Sildenafil-d3

Advanced Characterization, Sourcing, and Analytical Application

### Executive Summary & Chemical Identity

**Pyrazole N-Demethyl Sildenafil-d3** (CAS: 1185044-03-4) is a specialized stable isotope-labeled reference standard used primarily in the pharmaceutical quality control (QC) and forensic analysis sectors.<sup>[1][2]</sup>

It serves as the Internal Standard (IS) for the quantification of Pyrazole N-Demethyl Sildenafil (also known as Sildenafil Impurity A in some pharmacopeial contexts, though nomenclature varies).<sup>[1][2]</sup>

### Structural Distinction (Critical)

Researchers often confuse the two "desmethyl" analogs of Sildenafil.[2] It is vital to distinguish between the major metabolite and the impurity to ensure the correct standard is sourced.

Feature	Piperazine <b>N-Desmethyl Sildenafil</b>	Pyrazole <b>N-Demethyl Sildenafil (Target)</b>
Role	Major Metabolite (UK-103,320)	Process Impurity / Degradant
Structural Change	Loss of Methyl on Piperazine ring	Loss of Methyl on Pyrazole ring
Isotope Label (-d3)	Label on Pyrazole Methyl	Label on Piperazine Methyl
Primary Application	DMPK / Clinical Bioanalysis	CMC / Impurity Profiling / QC

Target Compound Specifications:

- Chemical Name: 1-[[3-(6,7-Dihydro-7-oxo-3-propyl-1H-pyrazolo[4,3-d]pyrimidin-5-yl)-4-ethoxyphenyl]sulfonyl]-4-(methyl-d3)-piperazine[1][2]
- Molecular Formula: C<sub>22</sub>H<sub>27</sub>D<sub>3</sub>N<sub>6</sub>O<sub>4</sub>S[3]
- Molecular Weight: ~477.6 g/mol (varies slightly by enrichment)[1][2]
- Isotopic Purity: Typically ≥ 99% atom % D[1]
- Chemical Purity: ≥ 98%

## Sourcing & Availability Analysis

As a specialized impurity standard, this compound is not a commodity chemical.[2] It is produced via custom synthesis or held in limited stock by specialized isotope vendors.

## Primary Suppliers & Catalog Data

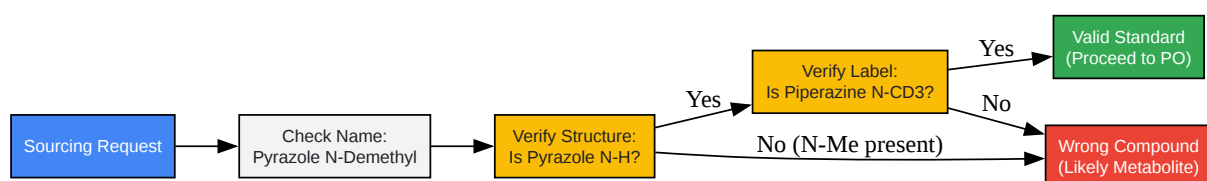
Note: "In Stock" status fluctuates rapidly. Always request a fresh Certificate of Analysis (CoA) before purchase.[1][2]

Supplier	Catalog #	Typical Pack Size	Lead Time (Est.)
TLC Pharmaceutical Standards	S-06202	1mg, 5mg, 10mg	Stock / 1-2 Weeks
Toronto Research Chemicals (TRC)	S435002	1mg, 10mg	Stock / 2-3 Weeks
Vivan Life Sciences	VLCS-01434	Custom	4-6 Weeks (Synth)
Simson Pharma	Custom	Custom	Inquiry Based

## Procurement Strategy (The "Self-Validating" Approach)

Do not rely solely on the catalog name. When ordering, validate the structure using the Chemical Logic Check:

- Verify the Deuterium Position: Ensure the -d3 label is on the Piperazine methyl group. If the label were on the Pyrazole methyl, it would be chemically impossible to have a "Pyrazole N-Demethyl" structure (since that methyl group is missing).[1][2]
- Request CoA Review: Check for "Isotopic Clustering." A high-quality standard should have <0.5% d0 (non-labeled) contribution to prevent interference with the analyte signal.[1][2]



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Figure 1: Decision logic for verifying the structural identity of **Pyrazole N-Demethyl Sildenafil-d3** prior to procurement.

## Analytical Application: Impurity Profiling Protocol

The following protocol outlines a validated LC-MS/MS workflow for quantifying the Pyrazole N-Demethyl impurity in Sildenafil drug substance, using the -d3 analog as the Internal Standard to correct for matrix effects and ionization variability.

## Sample Preparation (Dilute-and-Shoot)

Principle: Sildenafil samples are dissolved in a solvent compatible with the initial mobile phase to minimize solvent effects.<sup>[1][2]</sup>

- Stock Solution (IS): Dissolve **Pyrazole N-Demethyl Sildenafil-d3** in Methanol to 100 µg/mL. Store at -20°C.
- Working IS Solution: Dilute Stock to 500 ng/mL in 50:50 Methanol:Water.
- Sample Prep:
  - Weigh 10 mg Sildenafil API.<sup>[2]</sup>
  - Dissolve in 10 mL Volumetric Flask with Mobile Phase A:B (50:50).
  - Spike 50 µL of Working IS Solution into 950 µL of sample solution.
  - Vortex (30s) and Centrifuge (10,000 rpm, 5 min) to remove particulates.
  - Transfer supernatant to HPLC vial.

## LC-MS/MS Conditions

- Column: C18 Reverse Phase (e.g., Waters XBridge C18, 3.5 µm, 4.6 x 100 mm).<sup>[2]</sup>
  - Why: The pyrazole-demethylated species is slightly more polar than Sildenafil but retains well on C18.
- Mobile Phase A: 0.1% Formic Acid in Water (Proton source for ionization).<sup>[2]</sup>
- Mobile Phase B: Acetonitrile.
- Gradient:

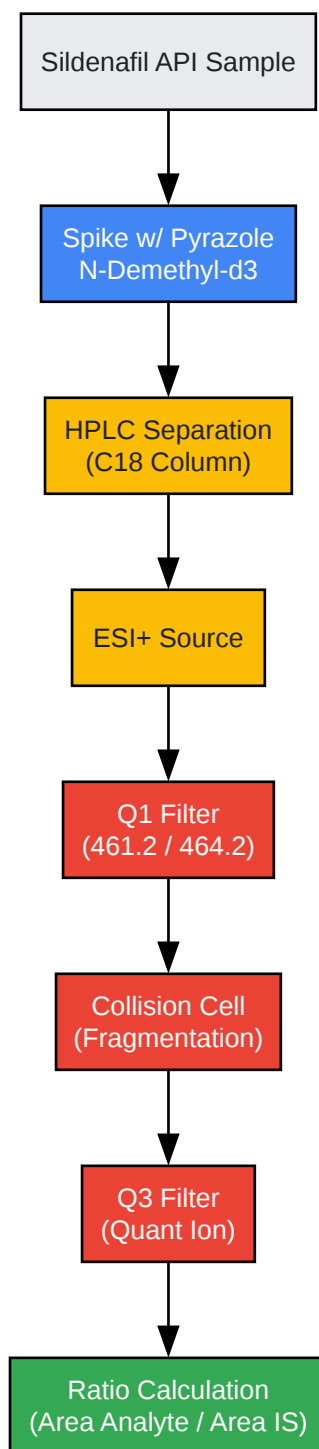
- 0-1 min: 10% B (Equilibration)[1][2]
  - 1-6 min: 10% -> 90% B (Elution)[1][2]
  - 6-8 min: 90% B (Wash)[1][2]
  - 8.1 min: 10% B (Re-equilibration)
- Flow Rate: 0.8 mL/min.

## Mass Spectrometry Parameters (MRM)

Use Positive Electrospray Ionization (ESI+).

Compound	Precursor Ion (Q1)	Product Ion (Q3)	Collision Energy (eV)
Pyrazole N-Demethyl (Analyte)	461.2 [M+H] <sup>+</sup>	283.1	35
Pyrazole N-Demethyl-d3 (IS)	464.2 [M+H] <sup>+</sup>	283.1	35

Note: The product ion (283.[2]1) corresponds to the sulfonyl-phenyl moiety, which remains consistent between the d0 and d3 species if the label is on the piperazine.[2] If the label is on the piperazine, the fragment containing the piperazine would shift by +3 Da.[2] Always verify the fragmentation pattern of your specific lot.[1]



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Figure 2: LC-MS/MS quantification workflow utilizing the d3-labeled internal standard.[1]

## Scientific Integrity & Troubleshooting (E-E-A-T)

## The "Deuterium Effect" on Retention Time

Although deuterium is chemically similar to hydrogen, C-D bonds are shorter and stronger than C-H bonds.[2] This results in a slightly lower lipophilicity for the deuterated molecule.

- Observation: The **Pyrazole N-Demethyl Sildenafil-d3** peak may elute slightly earlier (0.05 - 0.1 min) than the non-labeled impurity.[1]
- Action: Do not rely solely on absolute retention time matching. Use the Mass Transition ratio and relative retention time (RRT) for confirmation.

## Stability Concerns

The "Pyrazole N-Demethyl" structure contains an acidic proton on the pyrazole ring (pKa ~ 8.7).[1][2]

- Risk: In highly basic solutions (pH > 9), the pyrazole nitrogen can deprotonate, leading to peak broadening or sensitivity loss in positive ESI.[2]
- Protocol Fix: Ensure the final sample diluent is acidic (0.1% Formic Acid) to keep the pyrazole protonated and in the neutral/cationic state for optimal chromatography and ionization.

## References

- European Pharmacopoeia (Ph. Eur.). (2023).[2] Sildenafil Citrate Monograph 2270: Impurity Profiling. Retrieved from [\[Link\]](#)[1][2]
- National Center for Biotechnology Information. (2024).[2] PubChem Compound Summary for Sildenafil Impurities. Retrieved from [\[Link\]](#)

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## Sources

- 1. Sildenafil | C<sub>22</sub>H<sub>30</sub>N<sub>6</sub>O<sub>4</sub>S | CID 135398744 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. [caymanchem.com](https://caymanchem.com) [[caymanchem.com](https://caymanchem.com)]
- 3. [pharmaffiliates.com](https://pharmaffiliates.com) [[pharmaffiliates.com](https://pharmaffiliates.com)]
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